

Maohuoside B: Application Notes and Protocols

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Compound of Interest

Compound Name: *Maohuoside B*

Cat. No.: *B13920010*

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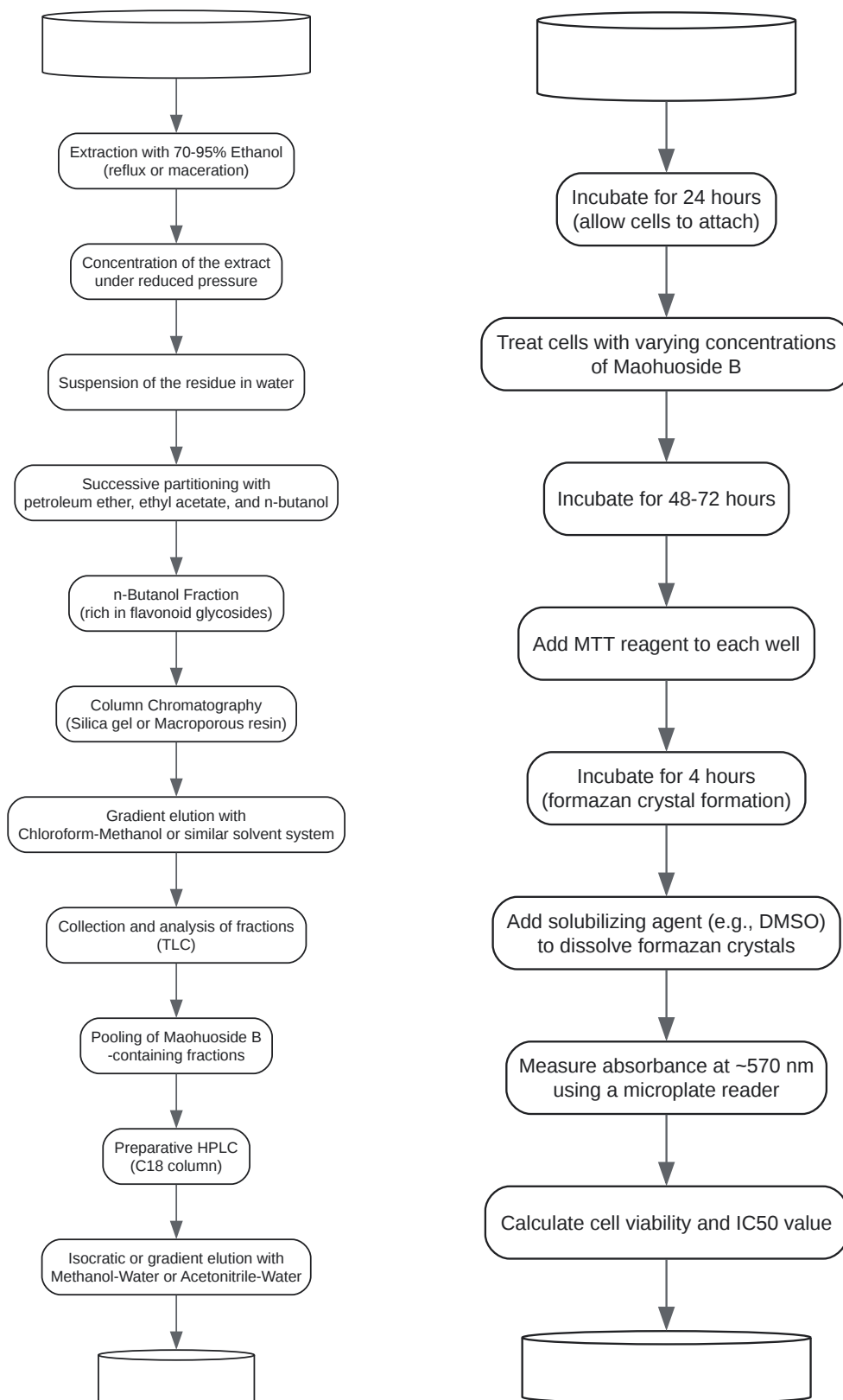
Note: As of the latest literature review, a total synthesis for **Maohuoside B** has not been reported. This document provides comprehensive details on its isolation from natural sources, its structural characterization, and protocols for evaluating its biological activity.

Introduction

Maohuoside B is a flavonoid compound that has been isolated from plants of the *Epimedium* genus, notably *Epimedium brevicornu* Maxim. Flavonoids are a class of natural products known for their diverse pharmacological activities. Recent studies have highlighted the potential of **Maohuoside B** as a cytotoxic agent, particularly against human ovarian cancer cells. This document provides detailed protocols for the isolation and biological evaluation of **Maohuoside B** to facilitate further research into its therapeutic potential.

Structural Information

Chemical Structure:



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